

# Application Notes: Vanadium Oxide/Carbon Spheres-Doped Nickel Oxide Nanocatalyst

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## Compound of Interest

Compound Name: Nickel;vanadium

Cat. No.: B15487691

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These application notes provide a summary of the key characteristics and catalytic applications of a ternary nanocomposite consisting of vanadium oxide ( $V_2O_5$ ) and carbon spheres (Cs) doped into nickel oxide ( $NiO_2$ ). This novel nanocatalyst has demonstrated significant potential in environmental remediation and as an antibacterial agent.

## 1. Overview of the Nanocatalyst

The vanadium oxide/carbon spheres-doped nickel oxide ( $V_2O_5/Cs-NiO_2$ ) nanostructure is a ternary composite material synthesized via a facile co-precipitation method.<sup>[1][2][3][4][5]</sup> This approach allows for the incorporation of  $V_2O_5$  and carbon spheres into the  $NiO_2$  matrix, resulting in a nanocatalyst with enhanced physicochemical properties and catalytic efficacy. The carbon spheres contribute a large surface area and porous structure, while vanadium oxide's redox properties are believed to boost the catalytic reactions.<sup>[2]</sup>

## 2. Physicochemical Properties

The nanocatalyst has been characterized using various spectroscopic and microscopic techniques, revealing the following key properties:

- **Crystalline Structure:** X-ray diffraction (XRD) analysis confirms a hexagonal crystalline structure for the synthesized nanostructures.<sup>[1][2][3][4][5]</sup>
- **Optical Properties:** UV-vis spectroscopy shows a maximum absorption for the undoped  $NiO_2$  at 330 nm. Upon doping with  $V_2O_5$  and carbon spheres, a redshift is observed, indicating a

decrease in the band gap energy from 3.75 eV to 3.59 eV.[1][2][3][4][5] This alteration in the band gap is attributed to the increase in the crystalline size of the nanostructures after doping.[2]

- Morphology: Transmission electron microscopy (TEM) reveals that the pristine NiO<sub>2</sub> consists of agglomerated, non-uniform nanorods. Doping with V<sub>2</sub>O<sub>5</sub> and carbon spheres leads to a higher degree of agglomeration.[1][2][3][4][5]

Table 1: Physicochemical Properties of V<sub>2</sub>O<sub>5</sub>/Cs-NiO<sub>2</sub> Nanocatalyst and its Precursors

Material	Crystallite Size (nm)	Band Gap Energy (eV)	Maximum Absorption ( $\lambda_{\text{max}}$ ) (nm)
NiO <sub>2</sub> (pristine)	29.3	3.75	330
Cs-NiO <sub>2</sub>	32.8	-	335
2 wt% V <sub>2</sub> O <sub>5</sub> /Cs-NiO <sub>2</sub>	25.79	-	340
4 wt% V <sub>2</sub> O <sub>5</sub> /Cs-NiO <sub>2</sub>	45.19	3.59	345

Data sourced from Baz et al. (2023).[1][2][3][4]

### 3. Catalytic Applications: Methylene Blue Degradation

The V<sub>2</sub>O<sub>5</sub>/Cs-NiO<sub>2</sub> nanocatalyst exhibits excellent catalytic activity in the reduction of methylene blue (MB), a common organic dye pollutant, in the presence of sodium borohydride (NaBH<sub>4</sub>).[1] The 4 wt% V<sub>2</sub>O<sub>5</sub>/Cs-doped NiO<sub>2</sub> nanostructure has been identified as a particularly effective catalyst, achieving a 94.21% reduction of MB in an acidic medium.[1][2][3][4] The catalytic performance is influenced by the pH of the reaction medium, with the highest degradation efficiency observed under acidic conditions.

Table 2: Catalytic Reduction of Methylene Blue by 4 wt% V<sub>2</sub>O<sub>5</sub>/Cs-NiO<sub>2</sub> Nanocatalyst at Different pH Levels

pH	MB Reduction (%)
Acidic (pH 4)	94.21
Neutral (pH 7)	91.89
Basic (pH 12)	91.01

Data sourced from Baz et al. (2023).[\[1\]](#)[\[2\]](#)

#### 4. Antibacterial Applications

In addition to its catalytic properties, the  $V_2O_5/Cs-NiO_2$  nanocatalyst has demonstrated significant antibacterial efficacy against *Escherichia coli*.[\[1\]](#) The antibacterial activity is attributed to the small, mobile, and conductive nature of the nanostructures which can inhibit bacterial adherence.[\[1\]](#)

Table 3: Antibacterial Activity and Molecular Docking Scores of  $V_2O_5/Cs-NiO_2$

Parameter	Value
Zone of Inhibition against <i>E. coli</i>	3.75 mm
Binding Score (Dihydrofolate Reductase)	6.37
Binding Score (Dihydropteroate Synthase)	4.31

Data sourced from Baz et al. (2023).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Experimental Protocols

#### Protocol 1: Synthesis of $V_2O_5/Cs$ -Doped $NiO_2$ Nanocatalyst

This protocol details the co-precipitation method for synthesizing vanadium oxide/carbon spheres-doped nickel oxide nanostructures.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Materials:

- Nickel nitrate hexahydrate  $[Ni(NO_3)_2 \cdot 6H_2O]$  (98%)

- Sodium hydroxide (NaOH)
- Glucose
- Vanadium pentoxide ( $V_2O_5$ )
- Deionized water

Equipment:

- Beakers
- Magnetic stirrer
- Centrifuge
- Oven

Procedure:

- Preparation of Carbon Spheres (Cs):
  - Dissolve a specific amount of glucose in deionized water.
  - Heat the solution in an autoclave at a specified temperature and duration to induce hydrothermal carbonization, resulting in the formation of carbon spheres.
  - Wash the resulting carbon spheres with deionized water and ethanol and dry them in an oven.
- Synthesis of  $V_2O_5$ /Cs-Doped  $NiO_2$ :
  - Disperse a calculated amount of the prepared carbon spheres in deionized water through sonication.
  - Add a specific amount of  $Ni(NO_3)_2 \cdot 6H_2O$  to the carbon sphere suspension and stir until fully dissolved.

- In a separate beaker, dissolve a calculated amount of  $V_2O_5$  in a basic solution (e.g., NaOH solution) with stirring.
- Slowly add the  $V_2O_5$  solution to the  $Ni(NO_3)_2/Cs$  suspension under constant stirring.
- Adjust the pH of the mixture by adding a precipitating agent (e.g., NaOH solution) dropwise until a precipitate is formed.
- Continue stirring for a set period to ensure complete reaction.
- Collect the precipitate by centrifugation, wash it multiple times with deionized water and ethanol to remove any unreacted precursors, and then dry it in an oven at a specified temperature.

#### Protocol 2: Catalytic Reduction of Methylene Blue

This protocol describes the procedure for evaluating the catalytic activity of the synthesized  $V_2O_5/Cs-NiO_2$  nanocatalyst in the reduction of methylene blue.<sup>[1][2]</sup>

##### Materials:

- $V_2O_5/Cs-NiO_2$  nanocatalyst
- Methylene blue (MB)
- Sodium borohydride ( $NaBH_4$ )
- Deionized water
- Buffer solutions (for pH adjustment)

##### Equipment:

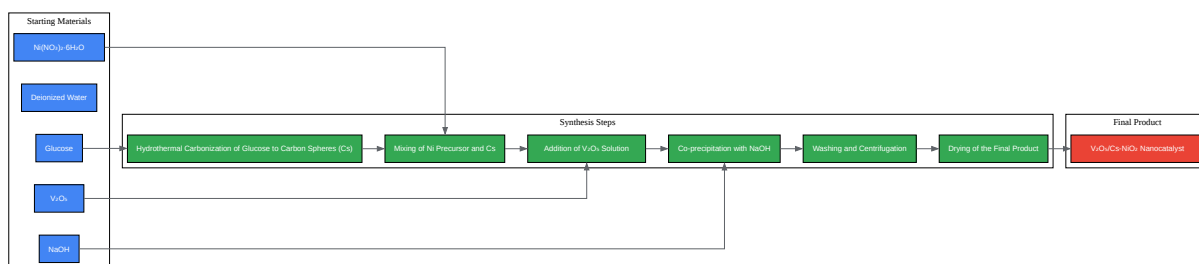
- UV-vis spectrophotometer
- Cuvettes
- Micropipettes

- Magnetic stirrer

#### Procedure:

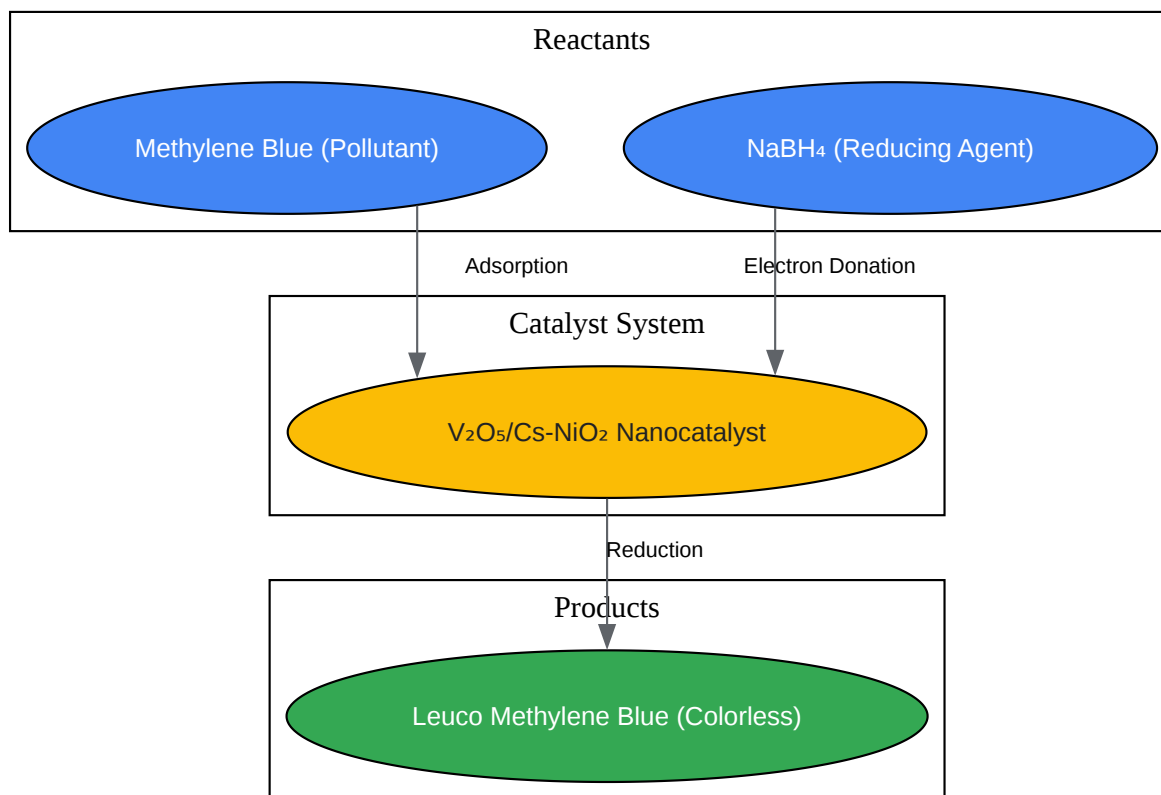
- Preparation of Solutions:
  - Prepare a stock solution of methylene blue in deionized water.
  - Freshly prepare a solution of  $\text{NaBH}_4$  in deionized water.
  - Prepare a suspension of the  $\text{V}_2\text{O}_5/\text{Cs-NiO}_2$  nanocatalyst in deionized water.
- Catalytic Reaction:
  - In a quartz cuvette, mix a specific volume of the MB solution with a specific volume of the  $\text{NaBH}_4$  solution.
  - To initiate the catalytic reaction, add a specific volume of the nanocatalyst suspension to the MB/ $\text{NaBH}_4$  mixture.
  - Immediately start monitoring the reaction by recording the UV-vis absorption spectra of the solution at regular time intervals. The characteristic absorption peak of MB (around 664 nm) will decrease as the reduction proceeds.
- Data Analysis:
  - Calculate the percentage of MB reduction at different time points using the following formula:
    - % Reduction =  $[(A_0 - A_t) / A_0] \times 100$
    - Where  $A_0$  is the initial absorbance of MB and  $A_t$  is the absorbance at time t.
  - To study the effect of pH, repeat the experiment using buffer solutions to maintain the desired pH (e.g., 4, 7, and 12).

## Visualizations



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Caption: Workflow for the synthesis of  $\text{V}_2\text{O}_5/\text{Cs-NiO}_2$  nanocatalyst.



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Caption: Logical relationship in the catalytic reduction of methylene blue.

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## References

- 1. Facile Synthesis of Vanadium Oxide/Carbon Spheres-Doped Nickel Oxide Functioned as a Nanocatalyst and Bactericidal Behavior with Molecular Docking Analysis - PMC [pmc.ncbi.nlm.nih.gov]



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